

# In-Depth Technical Guide to IR-825 Dye: Stability and Storage

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## Compound of Interest

Compound Name: **IR-825**

Cat. No.: **B15554104**

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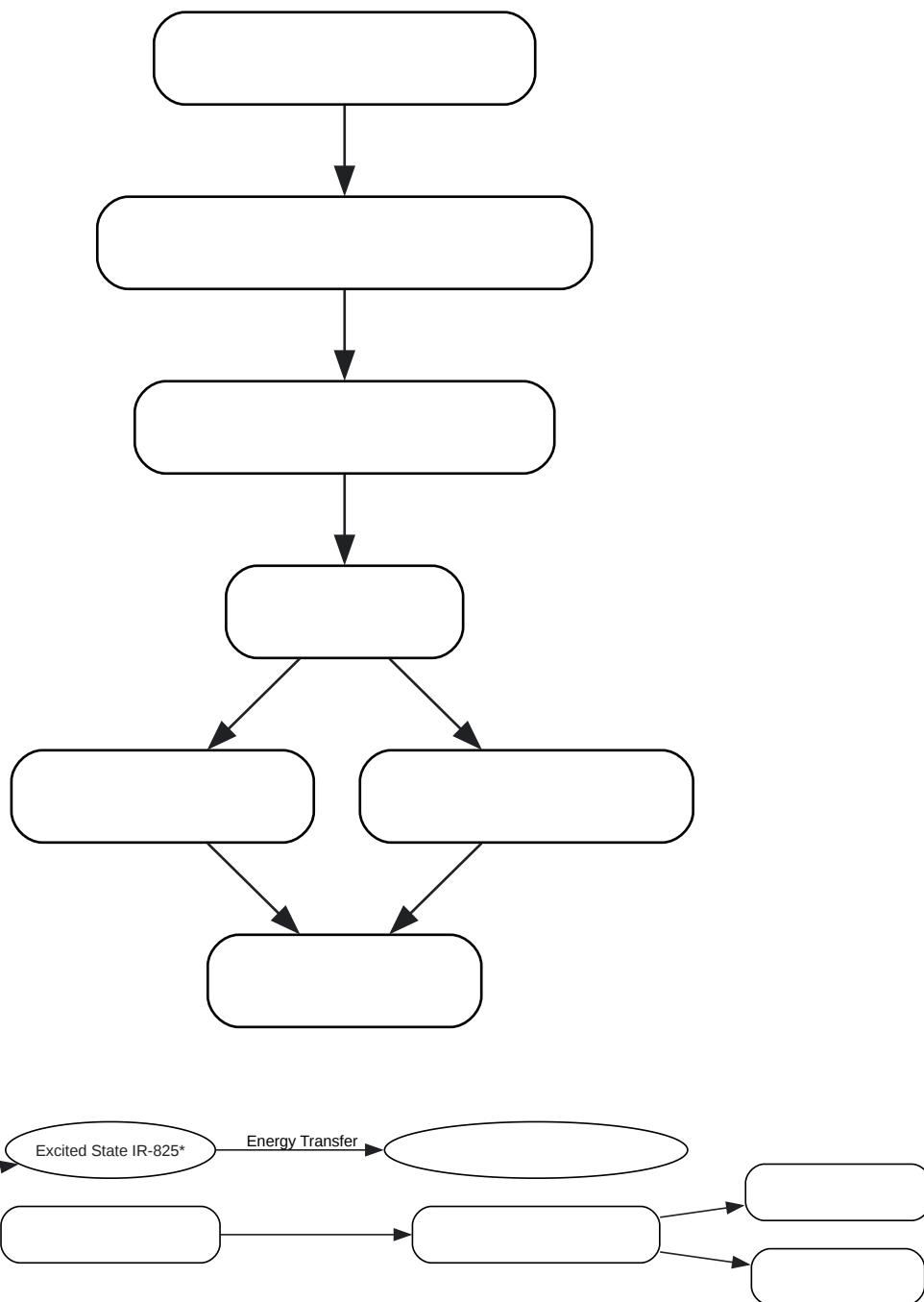
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for the near-infrared (NIR) fluorescent dye, **IR-825**. Understanding these parameters is critical for ensuring the reliability and reproducibility of experimental results in various research and development applications, including *in vivo* imaging and photothermal therapy.

## Core Concepts: Chemical Structure and Properties

**IR-825** is a heptamethine cyanine dye characterized by a long polymethine chain, which is responsible for its strong absorption and fluorescence in the near-infrared spectrum. Its chemical structure contains carboxylic acid functional groups, enabling conjugation to biomolecules.

Chemical Structure of **IR-825**:



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